

2-Methylisonicotinic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylisonicotinic acid

Cat. No.: B1303123

[Get Quote](#)

2-Methylisonicotinic Acid: Physicochemical Properties

2-Methylisonicotinic acid, also known as 2-methyl-4-pyridinecarboxylic acid, is a heterocyclic compound that serves as a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its molecular structure, incorporating a carboxylic acid group and a methyl group on a pyridine ring, provides multiple sites for chemical modification, rendering it a versatile intermediate in organic synthesis.^{[1][2]}

Below is a summary of the key physicochemical properties of **2-methylisonicotinic acid**.

Property	Value
Molecular Formula	C ₇ H ₇ NO ₂
Molecular Weight	137.14 g/mol
CAS Number	4021-11-8
Synonyms	2-Methyl-4-pyridinecarboxylic acid, 4-Carboxy-2-methylpyridine

This table summarizes the molecular formula and weight of **2-Methylisonicotinic acid**.^{[2][3][4][5][6]}

While this document provides the core physicochemical data for **2-methylisonicotinic acid**, a comprehensive technical guide would necessitate the inclusion of detailed experimental protocols and pathway visualizations. The generation of such content requires specific experimental contexts and objectives which are beyond the scope of this initial summary. For researchers and drug development professionals, further investigation into specific synthetic routes, reaction kinetics, and biological screening assays would be the logical next steps for a complete assessment of this compound's potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylisonicotinic acid | 4021-11-8 [chemicalbook.com]
- 2. 错误页 [amp.chemicalbook.com]
- 3. chemscene.com [chemscene.com]
- 4. 4021-11-8|2-Methylisonicotinic acid|BLD Pharm [bldpharm.com]
- 5. 2-Methylnicotinic acid | C₇H₇NO₂ | CID 643373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Methylpyridine-4-carboxylic acid | C₇H₇NO₂ | CID 2762821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Methylisonicotinic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303123#2-methylisonicotinic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com